

# Technical Guide: Properties and Synthesis of 2-Amino-4-methoxybenzoic Acid

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## Compound of Interest

Compound Name: 2-Amino-4-methoxybenzoic acid

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This document provides a detailed overview of **2-Amino-4-methoxybenzoic acid**, a key organic building block. It covers its fundamental physicochemical properties, a standard experimental protocol for its synthesis, and its relevance in various research and development applications.

## Core Physicochemical Properties

**2-Amino-4-methoxybenzoic acid**, also known as 4-Methoxyanthranilic acid, is an aromatic amino acid derivative.<sup>[1]</sup> Its structural characteristics—an amino group, a methoxy group, and a carboxylic acid group on a benzene ring—make it a versatile intermediate in organic synthesis.<sup>[1][2][3]</sup>

The essential quantitative data for **2-Amino-4-methoxybenzoic acid** are summarized below. The molecular weight is derived from its chemical formula,  $C_8H_9NO_3$ , by summing the atomic weights of its constituent atoms (eight carbons, nine hydrogens, one nitrogen, and three oxygens).<sup>[4][5][6]</sup>

| Property                       | Value                                         | Reference       |
|--------------------------------|-----------------------------------------------|-----------------|
| Molecular Weight               | 167.16 g/mol                                  | [2][4][5][6][7] |
| Monoisotopic Mass              | 167.058243149 Da                              | [4]             |
| Molecular Formula              | C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub> | [4][5][6][7]    |
| CAS Number                     | 4294-95-5                                     | [4][5][7]       |
| Melting Point                  | 173.5 °C                                      |                 |
| Boiling Point                  | 339.80 °C                                     |                 |
| IUPAC Name                     | 2-amino-4-methoxybenzoic acid                 | [4]             |
| Topological Polar Surface Area | 72.55 Å <sup>2</sup>                          | [5]             |
| Hydrogen Bond Donors           | 2                                             | [5]             |
| Hydrogen Bond Acceptors        | 3                                             | [5]             |
| Rotatable Bonds                | 2                                             | [5]             |

## Experimental Protocol: Synthesis via Catalytic Hydrogenation

A common and efficient method for synthesizing **2-Amino-4-methoxybenzoic acid** is through the catalytic hydrogenation of its nitro precursor, 4-Methoxy-2-nitrobenzoic acid.[3][7] This process involves the reduction of the nitro group (-NO<sub>2</sub>) to an amino group (-NH<sub>2</sub>) using hydrogen gas and a palladium catalyst.

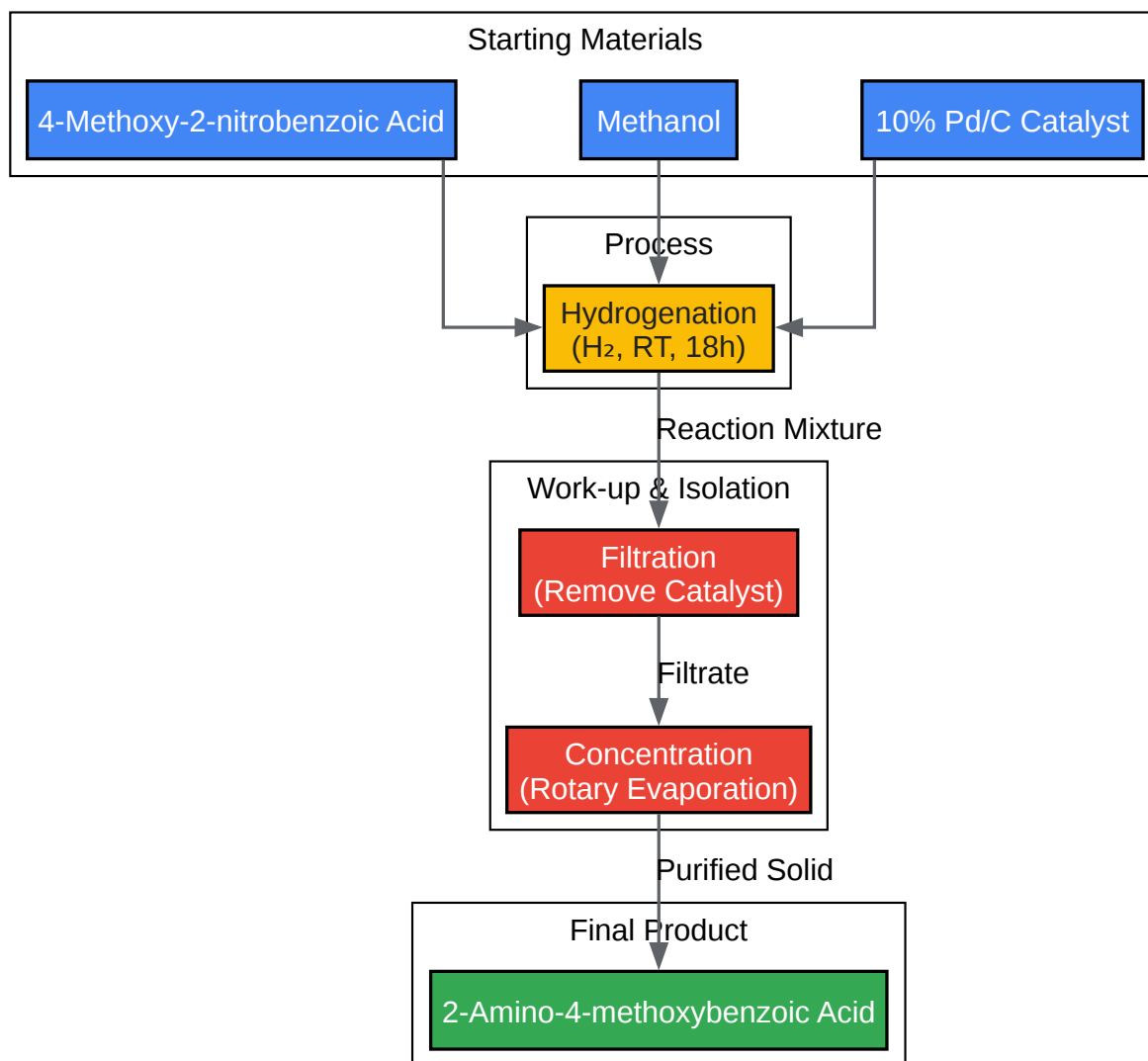
- 4-Methoxy-2-nitrobenzoic acid (starting material)
- Methanol (solvent)
- 10% Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H<sub>2</sub>)

- Celite or diatomaceous earth (for filtration)
- Standard laboratory glassware for atmospheric pressure reactions
- Filtration apparatus
- Rotary evaporator
- Reaction Setup: Dissolve 4-Methoxy-2-nitrobenzoic acid (e.g., 3.0 g, 16.4 mmol) in methanol (e.g., 80 mL) in a suitable reaction flask.[\[3\]](#)[\[7\]](#)
- Catalyst Addition: Carefully add the 10% Palladium on carbon catalyst (e.g., 300 mg) to the solution.[\[3\]](#)[\[7\]](#)
- Hydrogenation: Purge the flask with hydrogen gas and maintain a hydrogen atmosphere at room temperature and normal pressure.[\[3\]](#)[\[7\]](#)
- Reaction Monitoring: Stir the reaction mixture vigorously for approximately 18 hours.[\[3\]](#)[\[7\]](#)  
The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Work-up: Upon completion, filter the reaction mixture through a pad of Celite or diatomaceous earth to remove the palladium catalyst.[\[3\]](#)[\[7\]](#)
- Isolation: Concentrate the filtrate to dryness using a rotary evaporator under reduced pressure.[\[3\]](#)[\[7\]](#)
- Product: The resulting product, **2-Amino-4-methoxybenzoic acid**, is typically obtained as a colorless or off-white solid with a high yield (approaching 100% in reported instances).[\[1\]](#)[\[3\]](#)  
[\[7\]](#)

## Visualized Workflows and Pathways

Diagrams are essential for illustrating complex chemical processes and relationships. Below are Graphviz diagrams representing the synthesis workflow and the molecular structure.

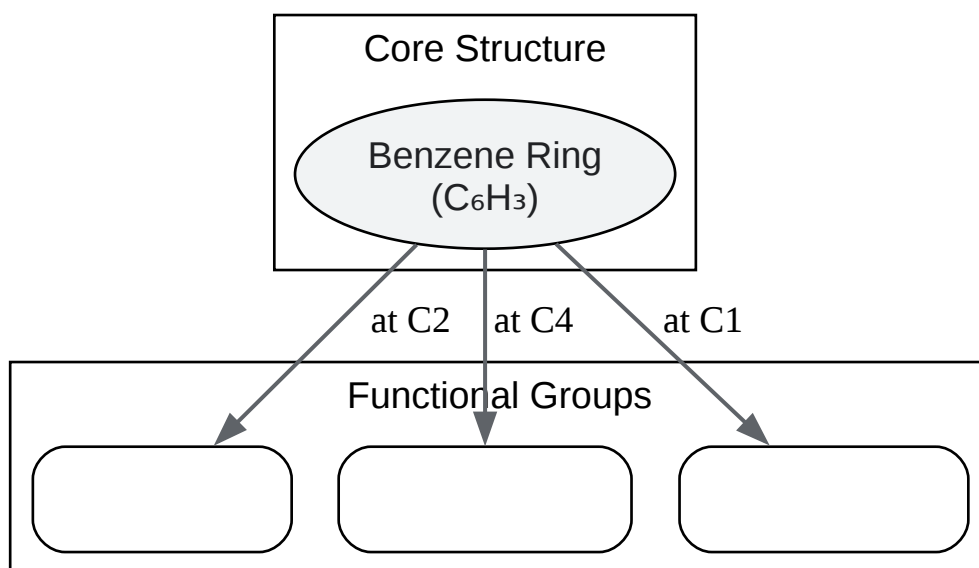
This diagram outlines the key steps in the synthesis of **2-Amino-4-methoxybenzoic acid** from its nitro precursor.



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Caption: Synthesis workflow for **2-Amino-4-methoxybenzoic acid**.

This diagram illustrates the relationship between the functional groups within the **2-Amino-4-methoxybenzoic acid** molecule.



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